

Prometon-d3: A Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: **Prometon-d3**

Cat. No.: **B12295415**

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Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. It is not a substitute for a certified Safety Data Sheet (SDS). Always consult the official SDS from the supplier before handling this compound. The toxicological data presented here is primarily for the non-deuterated parent compound, Prometon, and should be considered representative for **Prometon-d3**, a common practice for deuterated standards where specific data is limited.

Chemical Identification

Prometon-d3 is the deuterated form of Prometon, a triazine herbicide. The deuterium-labeled methoxy group makes it a useful internal standard for analytical and research applications.

Identifier	Value	Reference
Chemical Name	2-N,4-N-di(propan-2-yl)-6-(trideuteriomethoxy)-1,3,5-triazine-2,4-diamine	[1] [2]
CAS Number	1219803-43-6	[1] [2]
Molecular Formula	C ₁₀ H ₁₆ D ₃ N ₅ O	[1] [2]
Molecular Weight	228.31 g/mol	[1] [2]
Synonyms	Prometon-d3 (methoxy-d3), Prometon D3 (methyl D3)	[1]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of Prometon. These are expected to be very similar for **Prometon-d3**.

Property	Value	Reference
Appearance	White crystalline powder	[3]
Odor	Aromatic solvent odor (for formulations)	[4]
Boiling Point	120-130 °C (for Pramitol 25E formulation)	
Flash Point	98 °F / 36 °C (for Pramitol 25E formulation)	[5]
Vapor Pressure	3.10×10^{-6} mbar @ 20 °C	[5][6]
Water Solubility	720 - 750 mg/L @ 22 °C	[7][8]
Auto-ignition Temperature	340 °C / 644 °F (for Pramitol 25E formulation)	[5][9]
Stability	Stable under normal conditions; hydrolyzed by strong acids or alkalis on warming and decomposed by UV radiation.	[10]

Toxicological Data

The acute toxicity data for Prometon in various animal models is presented below. Prometon is considered moderately toxic to mammals.[3][11]

Toxicity Type	Species	Route	Value	Reference
Acute Oral LD50	Rat	Oral	503 - 2,276 mg/kg	[4][5][8]
Acute Dermal LD50	Rabbit	Dermal	> 2,500 mg/kg	[5]
Acute Inhalation LC50	Rat	Inhalation	> 2.5 mg/L (4 hours)	

Health Effects:

- Eye Irritation: Considered a mild eye irritant.[11]
- Skin Irritation: Very slight skin irritant.[11]
- Sensitization: Not a skin sensitizer.[11]
- Chronic Effects: Chronic exposure in mice has shown liver effects.[4]
- Carcinogenicity & Mutagenicity: No evidence of carcinogenic or mutagenic effects has been observed for Prometon.
- Reproductive Toxicity: No reproductive effects have been noted.

Ecotoxicological Data

Prometon is toxic to aquatic life and can be persistent in the environment.[6]

Organism	Test	Value	Reference
Rainbow Trout	96-hour LC50	19.6 mg/L	[4]
Bluegill Sunfish	96-hour LC50	41.5 mg/L	[4]
Aquatic Invertebrates (Daphnia magna)	48-hour LC50	25.7 mg/L	[11]
Birds (Bobwhite Quail)	Oral LD50	2,264 mg/kg	
Honey Bee	LD50	36 µ g/bee	[11]

Environmental Fate:

- Persistence: Prometon is persistent in soil, with an average field half-life of 500 days.[\[7\]](#) It is slowly degraded by microbial action.[\[7\]](#)
- Mobility: Due to its moderate water solubility and soil organic carbon-water partitioning coefficient (Koc), it has a high potential to leach into groundwater.[\[3\]](#)[\[7\]](#)

Handling and Storage

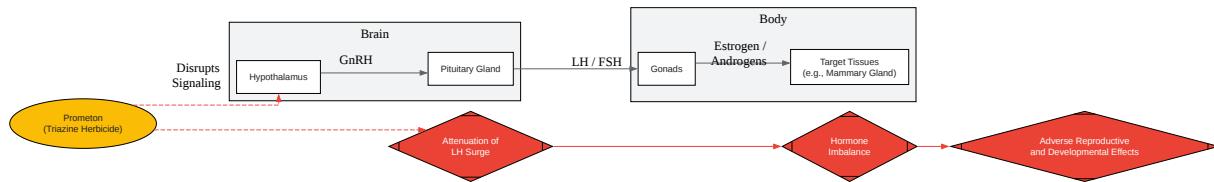
Proper handling and storage are crucial to minimize exposure and ensure safety.

Aspect	Recommendation	Reference
Personal Protective Equipment (PPE)	Wear chemical-resistant gloves, protective clothing, and eye/face protection.	[6][12]
Ventilation	Use only in a well-ventilated area.	[5][9]
Handling	Avoid contact with skin, eyes, and clothing. Do not breathe dust or vapors. Wash thoroughly after handling.	[5][6][12]
Storage	Store in a cool, dry, well-ventilated area in a tightly closed container. Keep away from heat, sparks, and open flames. Store locked up and out of reach of children.	[5][6][9]
Spill and Disposal	In case of a spill, wear appropriate PPE, contain the spill, and collect the material in a suitable container for disposal. Dispose of waste according to local, state, and federal regulations. Do not contaminate water, food, or feed.	[12]

Experimental Protocols and Methodologies

Mechanism of Toxicity in Mammals

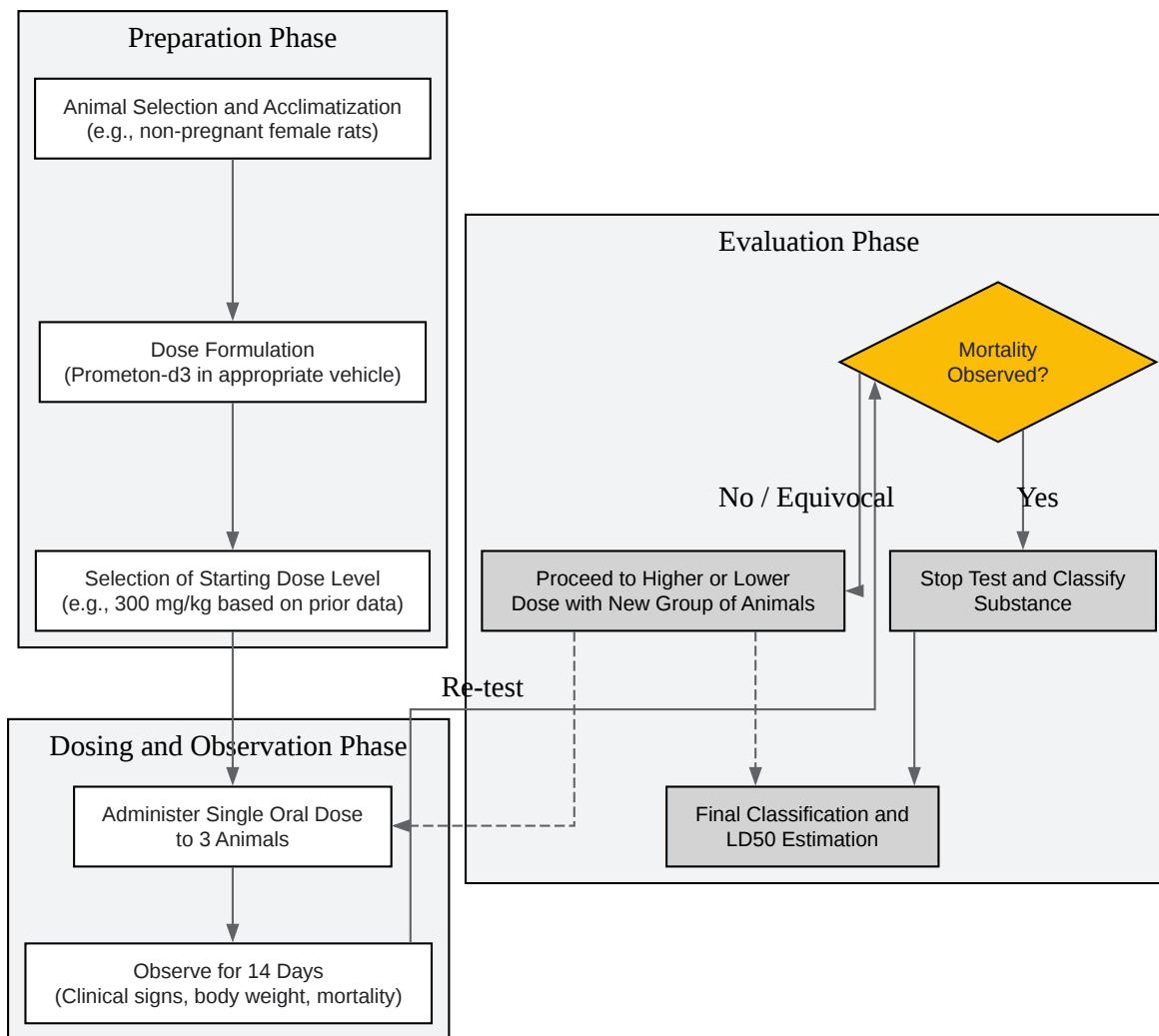
Triazine herbicides, including Prometon, are known to disrupt the endocrine system in mammals. The proposed mechanism involves the disruption of the hypothalamic-pituitary-gonadal (HPG) axis. This can lead to effects such as mammary gland tumors in female rats, altered estrous cycles, and delayed pubertal development.

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Proposed mechanism of triazine herbicide toxicity in mammals.

Experimental Workflow: Acute Oral Toxicity (OECD 423)

The following diagram illustrates a typical workflow for an acute oral toxicity study based on the OECD Guideline 423 (Acute Toxic Class Method).[13][14] This method is a stepwise procedure using a minimum number of animals to classify a substance's toxicity.[14]

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Workflow for OECD 423 Acute Oral Toxicity Test.

Methodology Details:

- Animal Selection: Healthy, young adult, non-pregnant female rats are typically used.[13]
Animals are acclimatized to laboratory conditions for at least five days before dosing.[13]

- Dose Preparation: The test substance is prepared in a suitable vehicle, preferably an aqueous solution. If not water-soluble, an oil/suspension may be used.
- Administration: The substance is administered in a single dose by gavage. Animals are fasted before dosing.
- Observation: Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.
- Stepwise Procedure: The test proceeds in a stepwise manner, with the outcome of the first group of animals determining the dose for the next group. The starting dose is selected from one of four fixed levels (5, 50, 300, and 2000 mg/kg body weight).
- Endpoint: The test allows for the classification of the substance into one of the GHS (Globally Harmonized System) categories for acute toxicity.

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